

Safety and handling precautions for Ethyl 2-bromoisobutyrate

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Compound of Interest

Compound Name: Ethyl 2-bromoisobutyrate

Cat. No.: B052115

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An In-depth Technical Guide to the Safe Handling of **Ethyl 2-bromoisobutyrate**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Ethyl 2-bromoisobutyrate is a versatile reagent, notably used as an initiator in Atom Transfer Radical Polymerization (ATRP).[1] While indispensable in various synthetic applications, its hazardous properties necessitate stringent safety and handling protocols. This document provides a comprehensive technical guide on the safe management of **Ethyl 2-bromoisobutyrate**, covering hazard identification, personal protective equipment (PPE), emergency procedures, and proper disposal. Adherence to these guidelines is critical to ensure a safe laboratory environment.

Hazard Identification and Classification

Ethyl 2-bromoisobutyrate is classified as a hazardous substance requiring careful handling. [2] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals designates it with the following classifications:

- Signal Word: Danger[3][4][5]
- Hazard Pictograms:
 - Flame (Flammable)

- Corrosion (Skin Corrosion/Eye Damage)
- Health Hazard (Mutagenicity)
- Exclamation Mark (Skin Sensitizer)
- Hazard Statements:
 - H226: Flammable liquid and vapour.[3][4][5]
 - H314: Causes severe skin burns and eye damage.[4][5]
 - H317: May cause an allergic skin reaction.[3]
 - H318: Causes serious eye damage.[3][4][5]
 - H340: May cause genetic defects.[3]
 - H402: Harmful to aquatic life.[3]
- Additional Hazards: It is also known to be a lachrymator, a substance that irritates the eyes and causes tearing.[6][7]

Quantitative Data Summary

Physical and Chemical Properties

The fundamental physical and chemical properties of **Ethyl 2-bromoisobutyrate** are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₁ BrO ₂	[4][6][8]
Molecular Weight	195.06 g/mol	[4]
Appearance	Colorless to slightly yellow liquid	[1][7]
Boiling Point	161 °C; 65-67 °C @ 11 mmHg	[1]
Flash Point	60 °C (140 °F)	[9][10]
Density	1.329 g/mL at 25 °C	[1]
Solubility	Insoluble in water; Soluble in alcohol and ether	[1]

Toxicological Data

The toxicological profile highlights the significant health risks associated with exposure.

Endpoint	Result	Reference(s)
Acute Oral Toxicity	Harmful if swallowed	[4]
Acute Dermal Toxicity	LD50 ≥ 2000 mg/kg (Rat, for a related compound)	[9]
Skin Corrosion/Irritation	Causes severe skin burns; May cause an allergic skin reaction	[3][4][5]
Eye Damage/Irritation	Causes serious, irreversible eye damage	[3][4][5]
Germ Cell Mutagenicity	Category 1A: May cause genetic defects	[3]

Experimental Protocols and Procedures

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory when handling **Ethyl 2-bromoisobutyrate** to prevent exposure.[\[2\]](#)[\[11\]](#)

Protection Type	Specification	Purpose
Eye/Face Protection	Tightly sealed chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A full-face shield is required when splash hazards exist.	Protects against splashes and vapors that can cause severe and irreversible eye damage. [2] [3] [10]
Skin Protection	Chemically resistant, impervious gloves (e.g., nitrile or neoprene) must be inspected before use. A flame-resistant lab coat or chemical-resistant suit is mandatory.	Prevents skin contact, which can cause chemical burns and allergic reactions. [3] [4] [10] [11]
Respiratory Protection	Handling must occur in a well-ventilated area, preferably a certified chemical fume hood. If ventilation is inadequate or exposure limits are exceeded, a NIOSH-approved full-face respirator with appropriate cartridges must be used.	Protects against inhalation of vapors, which can cause respiratory irritation, dizziness, and headaches. [2] [3] [4] [12]

Safe Handling Protocol

- **Preparation:** Before handling, read and understand the Safety Data Sheet (SDS). Ensure all necessary PPE is available and in good condition. Verify that safety showers and eyewash stations are unobstructed and functional.[\[8\]](#)[\[9\]](#)[\[12\]](#)
- **Engineering Controls:** Conduct all work in a well-ventilated chemical fume hood. Use explosion-proof equipment for all electrical, ventilating, or lighting systems.[\[3\]](#)[\[8\]](#)[\[12\]](#)

- Chemical Transfer: Keep the container tightly closed when not in use.[3][4][12] Ground and bond containers and receiving equipment to prevent static discharge.[3][12][13] Use only non-sparking tools.[3][12][13]
- Personal Practices: Avoid all personal contact, including inhalation of vapors and contact with skin or eyes.[2][4][13] Do not eat, drink, or smoke in the work area.[13] Wash hands thoroughly after handling.[4]
- Storage: Store in a cool, dry, well-ventilated, and locked area away from heat, sparks, and open flames.[3][4][5][12][13] Store separately from incompatible materials such as acids, bases, strong oxidizing agents, and reducing agents.[1][8][12]

Emergency and First-Aid Procedures

Immediate and correct first aid is critical following any exposure.

Exposure Route	First-Aid Protocol
Inhalation	1. Immediately move the individual to fresh air and keep them at rest in a position comfortable for breathing.[4][5][12] 2. If breathing is difficult or has stopped, provide artificial respiration.[4][6][12] 3. Seek immediate medical attention.[5][6][12]
Skin Contact	1. Immediately take off all contaminated clothing and shoes.[4][5][12] 2. Rinse the affected skin area with large amounts of soap and water for at least 15 minutes.[4][6][8] 3. Seek immediate medical attention.[6][10][12]
Eye Contact	1. Immediately rinse the eyes with plenty of water for at least 15 minutes, including under the eyelids.[4][6][12] 2. If present and easy to do, remove contact lenses. Continue rinsing.[4][5] 3. Seek immediate medical attention.[5][6][12]
Ingestion	1. Rinse mouth thoroughly with water.[4] 2. Do NOT induce vomiting.[4][12] 3. Never give anything by mouth to an unconscious person.[4] 4. Seek immediate medical attention.[2][4][12]

Spill and Leak Procedures

- Immediate Response: Evacuate non-essential personnel. Remove all sources of ignition (flames, sparks, hot surfaces).[4][6][12]
- Ventilation: Ensure the area is well-ventilated.
- Personal Protection: Don appropriate PPE, including respiratory protection, before entering the spill area.[4]
- Containment: Prevent the spill from spreading or entering drains.[4]

- Clean-up: Contain the spillage and then collect it with a non-combustible, inert absorbent material (e.g., sand, earth, vermiculite).[4][6][12] Place the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.[6][12]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray to cool containers.[4][8][9]
- Unsuitable Extinguishing Media: A direct water jet should NOT be used as it may spread the fire.[4]
- Specific Hazards: The substance is a flammable liquid and vapor.[6][12] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[6][8][12] Containers are at risk of exploding when heated.[6][8][12]
- Hazardous Combustion Products: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and hydrogen bromide gas.[4][9][12]
- Protective Actions: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[3][4][9][12]

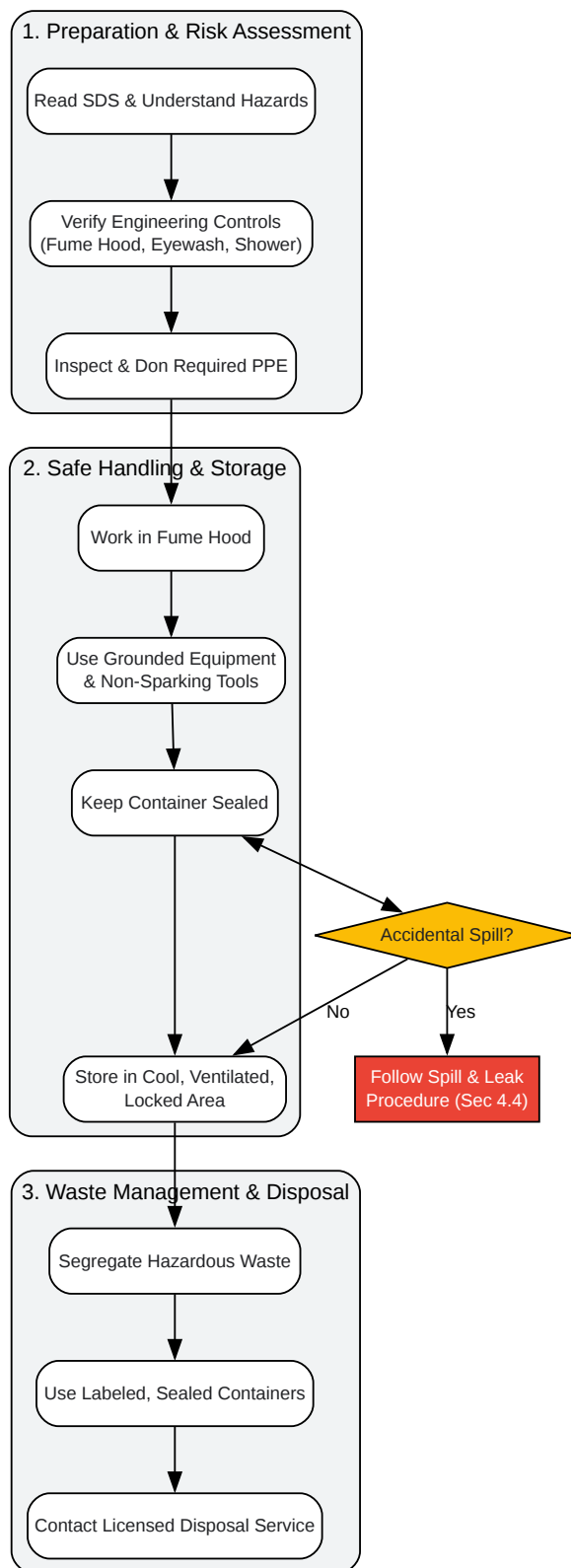
Disposal Protocol

Waste material is classified as hazardous.[6] All waste, including contaminated absorbent materials and empty containers, must be disposed of in accordance with all applicable local, state, and federal regulations.[3][4][6]

- Collect waste in clearly labeled, sealed containers.
- Do not mix with other waste streams.[4]
- Empty containers may retain product residue and explosive vapors and should be handled as if they were full.[6][13]
- Arrange for disposal by a licensed hazardous waste management company.[4][5]

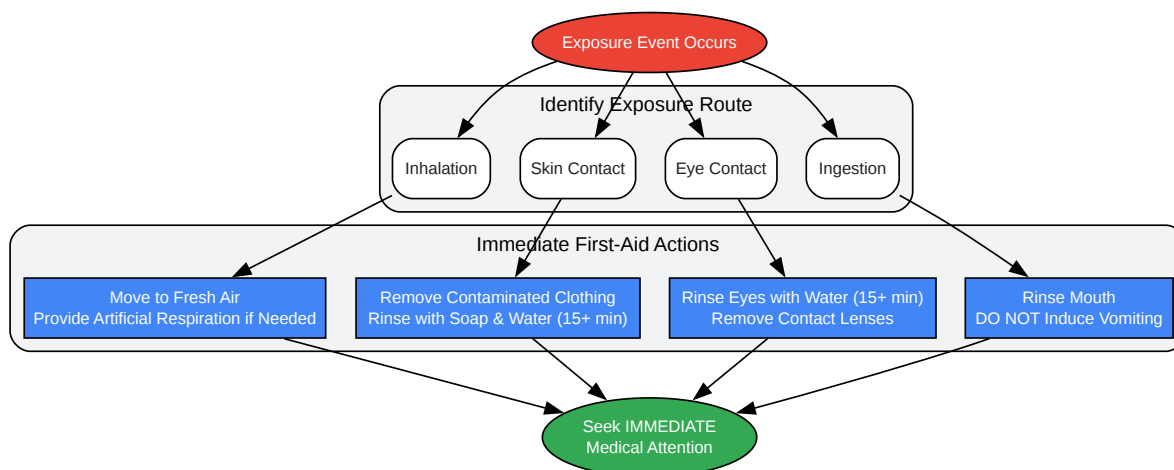
Visualization of Workflows

The following diagrams illustrate the logical workflows for handling **Ethyl 2-bromoisobutyrate** safely.



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Caption: Logical workflow for the safe handling and disposal of **Ethyl 2-bromoisobutyrate**.



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Caption: Decision workflow for first-aid response to **Ethyl 2-bromoisobutyrate** exposure.

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